

Application Notes and Protocols for YK11 Stock Solution Preparation

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Compound of Interest

Compound Name: YK11

Cat. No.: B15541520

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These application notes provide essential information and detailed protocols for the preparation, handling, and storage of **YK11** stock solutions for in vitro and other preclinical research applications. **YK11** is a synthetic, steroidal selective androgen receptor modulator (SARM) and a myostatin inhibitor, making it a compound of interest in studies related to muscle growth and bone health.^{[1][2]} Adherence to proper laboratory procedures is crucial for ensuring experimental reproducibility and safety.

Application Notes

Physicochemical Properties of **YK11**

YK11 is typically supplied as a white to off-white crystalline solid or powder.^{[3][4]} It is essential to refer to the manufacturer's certificate of analysis for batch-specific details.

Property	Value	Reference
CAS Number	1370003-76-1	[3][5]
Molecular Formula	C ₂₅ H ₃₄ O ₆	[1][5]
Molecular Weight	430.54 g/mol	[1][5]
Purity	≥95% (typically ≥98% by HPLC)	[3][5]
Appearance	Crystalline solid / Powder	[3][5]

Solubility Data

YK11 is practically insoluble in water but is soluble in several organic solvents.[6] The choice of solvent depends on the experimental design, particularly the tolerance of the cell culture or in vivo model to the solvent. DMSO is a common choice for preparing high-concentration stock solutions.

Solvent	Solubility	Reference
DMSO	~4.31 mg/mL (~10 mM)	[7]
Ethanol	~1 mg/mL	[3][8]
Methanol	~1 mg/mL	[3][8]
Acetonitrile	~1 mg/mL	[3][8]
Water	Insoluble / Very low solubility (0.13 g/L)	[6]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **YK11**.

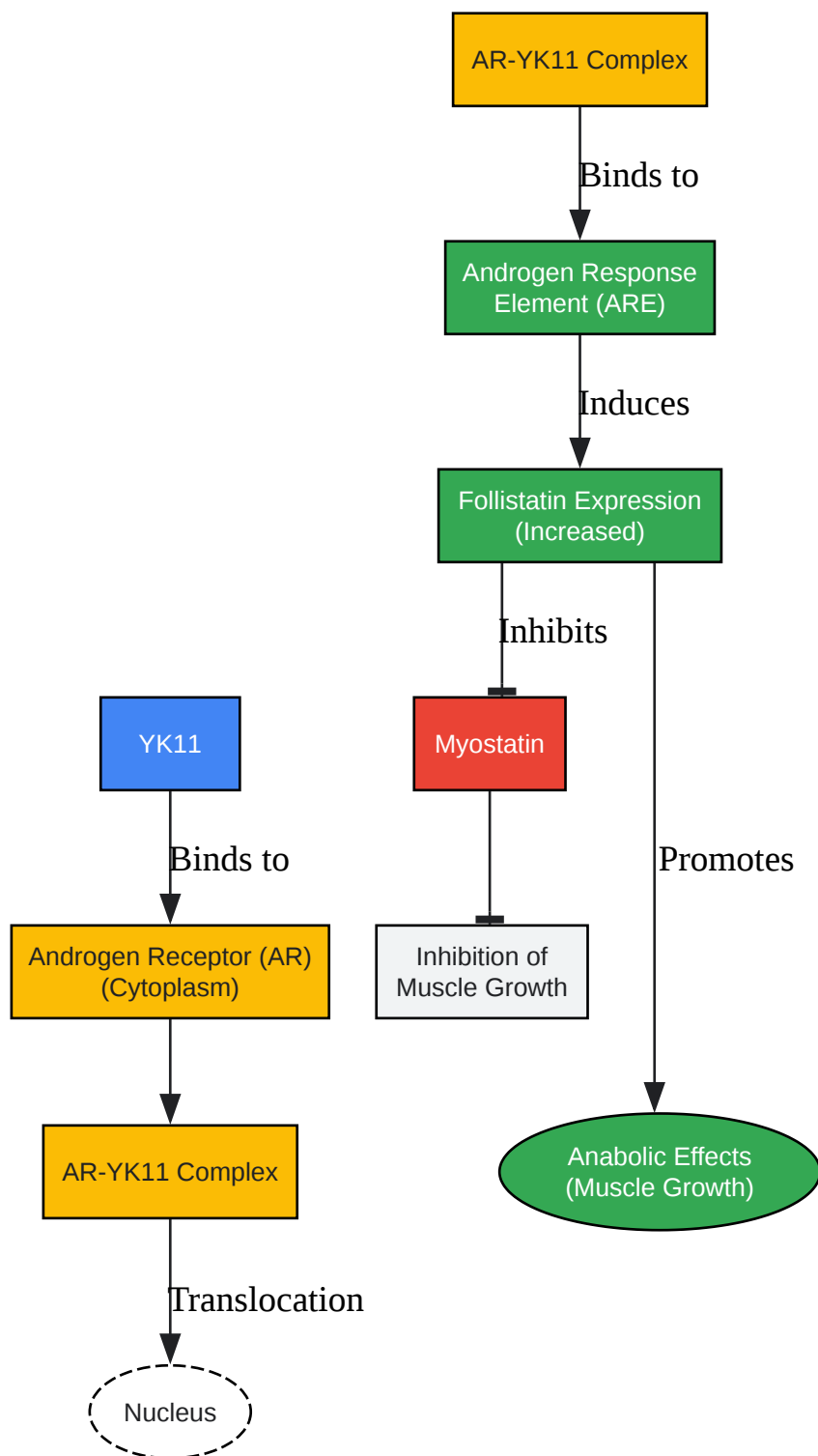
Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 4 years	[3][5]
In Solvent (Stock Solution)	-80°C	up to 1 year	[5][7]
-20°C	2 weeks to 3 months	[5]	

Note: For long-term storage of stock solutions, it is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

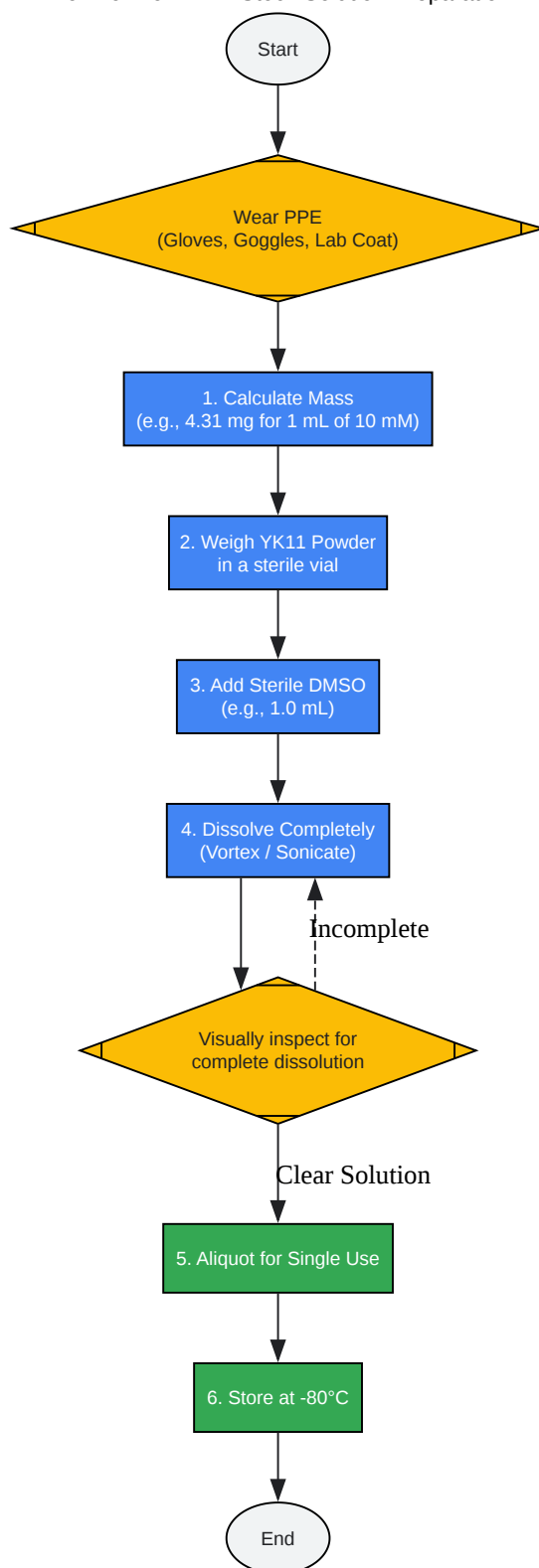
Mechanism of Action

YK11 exhibits a dual mechanism of action. It acts as a partial agonist of the androgen receptor (AR), which leads to the translocation of the AR to the nucleus and modulation of gene expression.[1][9] Uniquely, **YK11** also significantly increases the expression of follistatin, a potent inhibitor of myostatin.[1][2] Myostatin is a protein that negatively regulates muscle growth; its inhibition allows for enhanced myogenic differentiation and muscle hypertrophy.[2]

YK11 Signaling Pathway



Workflow for YK11 Stock Solution Preparation

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